

LPC-233: A Technical Guide to a Novel LpxC Inhibitor

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Compound of Interest

Compound Name: Antibacterial agent 233

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of LPC-233, a promising investigational antibiotic targeting Gram-negative bacteria. This document details its chemical structure, mechanism of action, and summarizes key preclinical data. Detailed experimental protocols for relevant in vivo models and a putative chemical synthesis workflow are also presented.

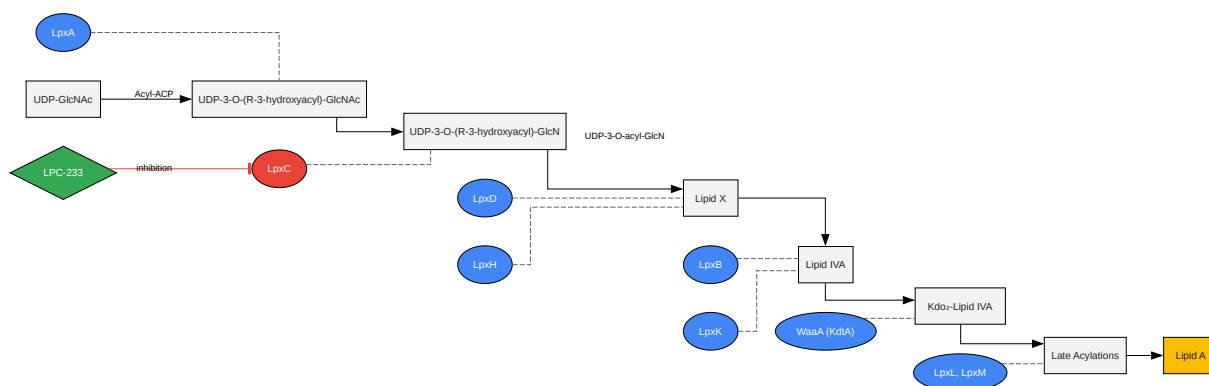
Chemical Structure and Properties

LPC-233 is a potent and selective inhibitor of the bacterial enzyme UDP-3-O-acetyl-N-acetylglucosamine deacetylase (LpxC).^[1] Its chemical identity is well-defined by the following identifiers.

Identifier	Value
IUPAC Name	4-(4-cyclopropylbuta-1,3-diynyl)-N-[(2S,3S)-4,4-difluoro-3-hydroxy-1-(hydroxyamino)-3-methyl-1-oxobutan-2-yl]benzamide[1]
CAS Number	2142075-09-8[1]
Chemical Formula	C ₁₉ H ₁₈ F ₂ N ₂ O ₄ [1]
Molar Mass	376.360 g·mol ⁻¹ [1]
SMILES	C--INVALID-LINK-- NO)NC(=O)C1=CC=C(C=C1)C#CC#CC2CC2"> C@(C(F)F)O[1]
InChI	InChI=1S/C19H18F2N2O4/c1- 19(26,18(20)21)15(17(25)23-27)22-16(24)14- 10-8-13(9-11-14)5-3-2-4-12-6-7-12/h8- 12,15,18,26-27H,6-7H2,1H3,(H,22,24) (H,23,25)/t15-,19+/m1/s1[1]
InChIKey	NPTNDHDCCLLFJE-BEFAXECSA-N[1]

Mechanism of Action: Inhibition of the Raetz Pathway

LPC-233 exerts its bactericidal effect by targeting LpxC, a crucial enzyme in the Raetz pathway of lipid A biosynthesis.[1][2] Lipid A is an essential component of the outer membrane of Gram-negative bacteria. By inhibiting LpxC, LPC-233 disrupts the integrity of the bacterial outer membrane, leading to cell death.[1]



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The Raetz Pathway for Lipid A Biosynthesis and the inhibitory action of LPC-233 on the enzyme LpxC.

Quantitative Preclinical Data

LPC-233 has demonstrated potent activity against a broad spectrum of Gram-negative pathogens and favorable pharmacokinetic and safety profiles in preclinical studies.

In Vitro Efficacy

Parameter	Value	Organism/Target
Ki (Inhibition Constant)	8.9 pM	LpxC
MIC Range	≤0.008 to 0.12 µg/mL	Burkholderia pseudomallei (30 clinical strains)
MIC	0.06 µg/mL	Yersinia pestis (strains KIM6+, CO92, and JHUPRI)[3]

In Vivo Efficacy in Murine Models

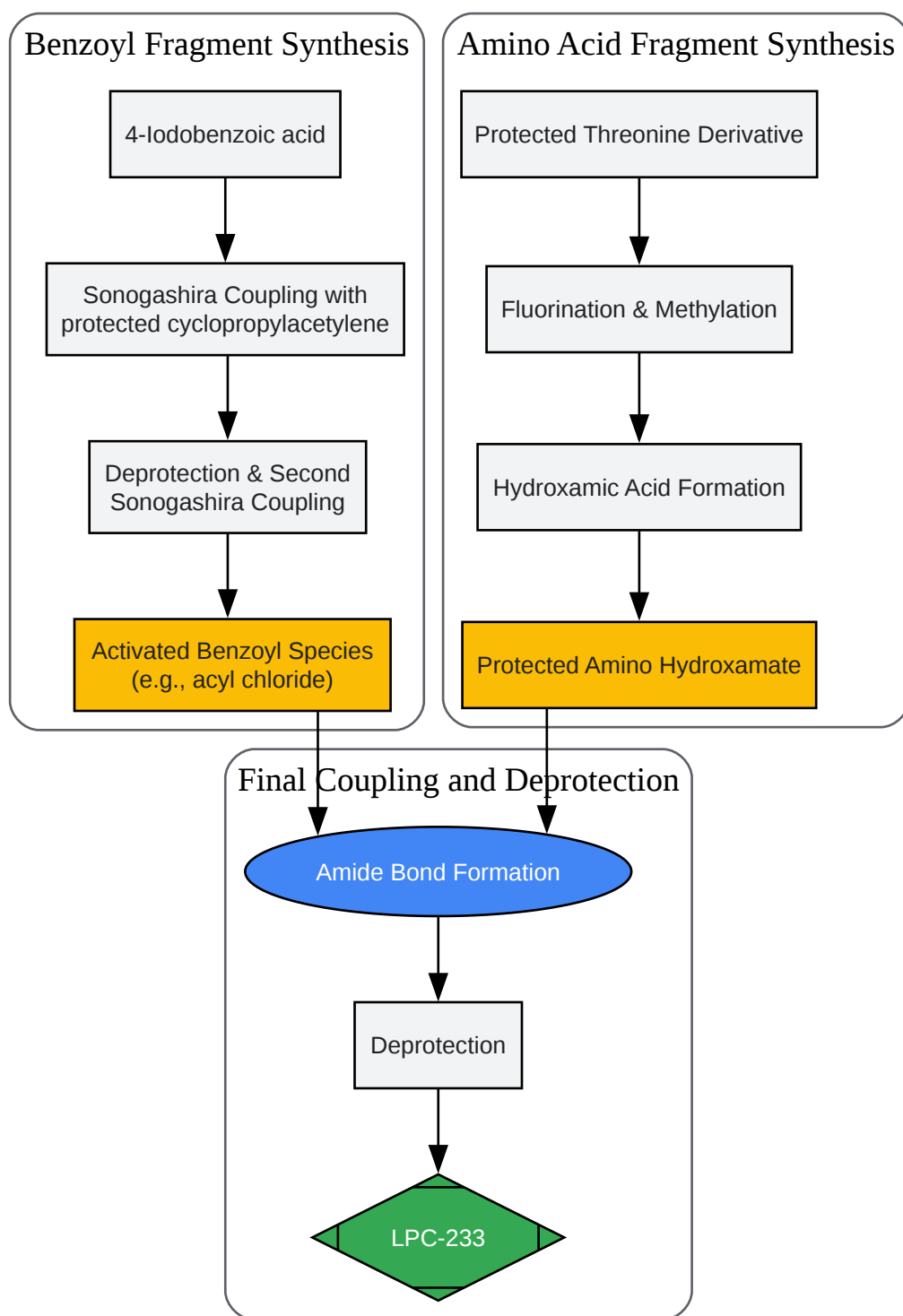
Infection Model	Dosing Regimen	Outcome
Murine Thigh Infection	As low as 2 mg/kg BID	Significant reduction in bacterial counts.
Murine Urinary Tract Infection	40 mg/kg every 12 hours (oral)	Complete clearance of bacterial infection.[2]
Murine Sepsis (A. baumannii)	100 mg/kg i.p. q12h	70% survival.[4]
Murine Sepsis (B. pseudomallei)	30 mg/kg q12h (oral)	60% final survival rate.
Murine Sepsis (B. pseudomallei)	90 mg/kg q12h (oral)	90% final survival rate.

Pharmacokinetics and Safety

Parameter	Value	Species
Oral Bioavailability	73% (fasting)	Mouse[2]
Plasma Protein Binding	96.4%	Mouse[2]
Plasma Protein Binding	98.8%	Human[2]
7-Day Repeated-Dose Toxicity	Safe up to 125 mg/kg every 12 hours	Rat[2]
Cardiovascular Safety	No detectable adverse toxicity	Dog (at 100 mg/kg)

Putative Chemical Synthesis Workflow

While the specific, scaled-up synthesis protocol for LPC-233 is likely proprietary, a plausible synthetic route can be conceptualized based on the synthesis of similar complex benzamides and related LpxC inhibitors. The general workflow would involve the synthesis of two key fragments: the substituted benzoyl moiety and the novel amino acid derivative, followed by their coupling.



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A putative, high-level workflow for the chemical synthesis of LPC-233.

Experimental Protocols for Key In Vivo Efficacy Models

The following are generalized protocols for murine infection models in which LPC-233 has shown efficacy. These are based on established methodologies and should be adapted and approved according to institutional guidelines.

Murine Sepsis Model (Intraperitoneal Infection)

This model is used to evaluate the efficacy of antibiotics in a systemic infection.

- Animal Model: Female C57BL/6 or BALB/c mice, 8-12 weeks old.
- Pathogen: Mid-logarithmic phase culture of a relevant Gram-negative pathogen (e.g., *E. coli*, *A. baumannii*).
- Inoculum Preparation: Bacteria are cultured in appropriate broth, then washed and resuspended in sterile phosphate-buffered saline (PBS) to the desired concentration (e.g., 1×10^8 CFU/mouse).
- Infection Procedure:
 - Anesthetize mice (e.g., with isoflurane or a ketamine/xylazine cocktail).
 - Inject the bacterial suspension intraperitoneally (i.p.).^{[5][6]}
- Treatment:
 - Initiate treatment with LPC-233 or vehicle control at a specified time post-infection (e.g., 1-2 hours).
 - Administer via the desired route (e.g., oral gavage, i.p. injection) at the specified dose and frequency.
- Monitoring and Endpoints:
 - Monitor mice for signs of sepsis (e.g., lethargy, piloerection, hypothermia) and survival over a set period (e.g., 7 days).

- At defined time points, blood and/or peritoneal lavage fluid can be collected for bacterial load determination (CFU counts) and analysis of inflammatory markers.[7]

Murine Ascending Urinary Tract Infection (UTI) Model

This model mimics human UTIs and is used to assess drug efficacy in the urinary tract.

- Animal Model: Female C3H/HeN or similar susceptible mouse strain, 7-8 weeks old.
- Pathogen: Uropathogenic E. coli (UPEC) cultured in Luria-Bertani (LB) broth.
- Inoculum Preparation: Grow UPEC to stationary phase, centrifuge, and resuspend the pellet in sterile PBS to a concentration of approximately 10^7 CFU in 50 μ L.[8]
- Infection Procedure:
 - Anesthetize mice.
 - Introduce a catheter transurethrally into the bladder.
 - Instill the 50 μ L bacterial suspension directly into the bladder.[9]
- Treatment:
 - Begin treatment with LPC-233 or vehicle control at a specified time post-infection (e.g., 24 hours).
 - Administer via the desired route.
- Monitoring and Endpoints:
 - At predetermined time points (e.g., 48 hours post-treatment), euthanize the mice.
 - Aseptically harvest the bladder and kidneys.
 - Homogenize the tissues in sterile PBS and perform serial dilutions for plating on appropriate agar to determine bacterial load (CFU/organ).[8]

Murine Skin and Soft Tissue Infection (SSTI) Model

This model is used to evaluate the treatment of localized infections.

- Animal Model: Male or female CD-1 or similar mouse strain, 6-8 weeks old.
- Pathogen: A relevant Gram-negative pathogen (e.g., *P. aeruginosa*).
- Inoculum Preparation: Prepare a mid-logarithmic phase culture of the pathogen, wash, and resuspend in sterile PBS to the desired concentration.
- Infection Procedure:
 - Anesthetize the mice and shave a small area on the dorsum.
 - Create a small, full-thickness wound (e.g., 8 mm diameter).[\[10\]](#)
 - Inoculate the wound with a specific volume of the bacterial suspension.[\[11\]](#)
- Treatment:
 - Initiate treatment with LPC-233 or vehicle control at a set time post-infection.
 - Administration can be systemic (e.g., oral, i.p.) or topical.
- Monitoring and Endpoints:
 - Monitor wound healing and signs of infection (e.g., erythema, swelling).
 - At specified time points, the wound tissue can be excised, homogenized, and plated for bacterial enumeration (CFU/gram of tissue).[\[12\]](#)
 - Histopathological analysis of the wound tissue can also be performed.[\[10\]](#)

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